

An In-depth Technical Guide to Diethyl 2,6-dimethylpyridine-3,5-dicarboxylate

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Compound of Interest

Compound Name: *Diethyl 2,6-dimethylpyridine-3,5-dicarboxylate*

Cat. No.: B072632

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl 2,6-dimethylpyridine-3,5-dicarboxylate**, a heterocyclic compound of interest in synthetic chemistry and relevant to the field of drug discovery. The document details its physicochemical properties, synthesis protocols, and its relationship to pharmacologically active agents.

Core Compound Properties

Diethyl 2,6-dimethylpyridine-3,5-dicarboxylate is a pyridine derivative. Its core data, including its molecular weight, are summarized below.

Property	Value	References
Molecular Weight	251.28 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₁₃ H ₁₇ NO ₄	[2] [3]
CAS Number	1149-24-2	[1] [2] [3] [5]
Appearance	Solid	[3]
Melting Point	72-74 °C	[3] [5]
Boiling Point	208 °C (at 40 mmHg)	[3] [5]
Synonyms	2,6-Dimethylpyridine-3,5-dicarboxylic Acid Diethyl Ester	[1]

Synthesis and Chemical Workflow

The primary route to synthesizing **Diethyl 2,6-dimethylpyridine-3,5-dicarboxylate** is through the oxidation of its corresponding 1,4-dihydropyridine precursor, commonly known as a Hantzsch ester.[\[4\]](#)[\[6\]](#) This two-stage process begins with the Hantzsch dihydropyridine synthesis, a multi-component reaction, followed by an aromatization step.[\[7\]](#)[\[8\]](#)

Stage 1: Hantzsch Dihydropyridine Synthesis

Ethyl Acetoacetate (2 eq)
+ Aldehyde (e.g., Formaldehyde)
+ Ammonia Source (e.g., NH₄OAc)

Mix & React

Three-Component
Condensation Reaction

Diethyl 1,4-dihydro-2,6-dimethyl-
pyridine-3,5-dicarboxylate
(Hantzsch Ester)

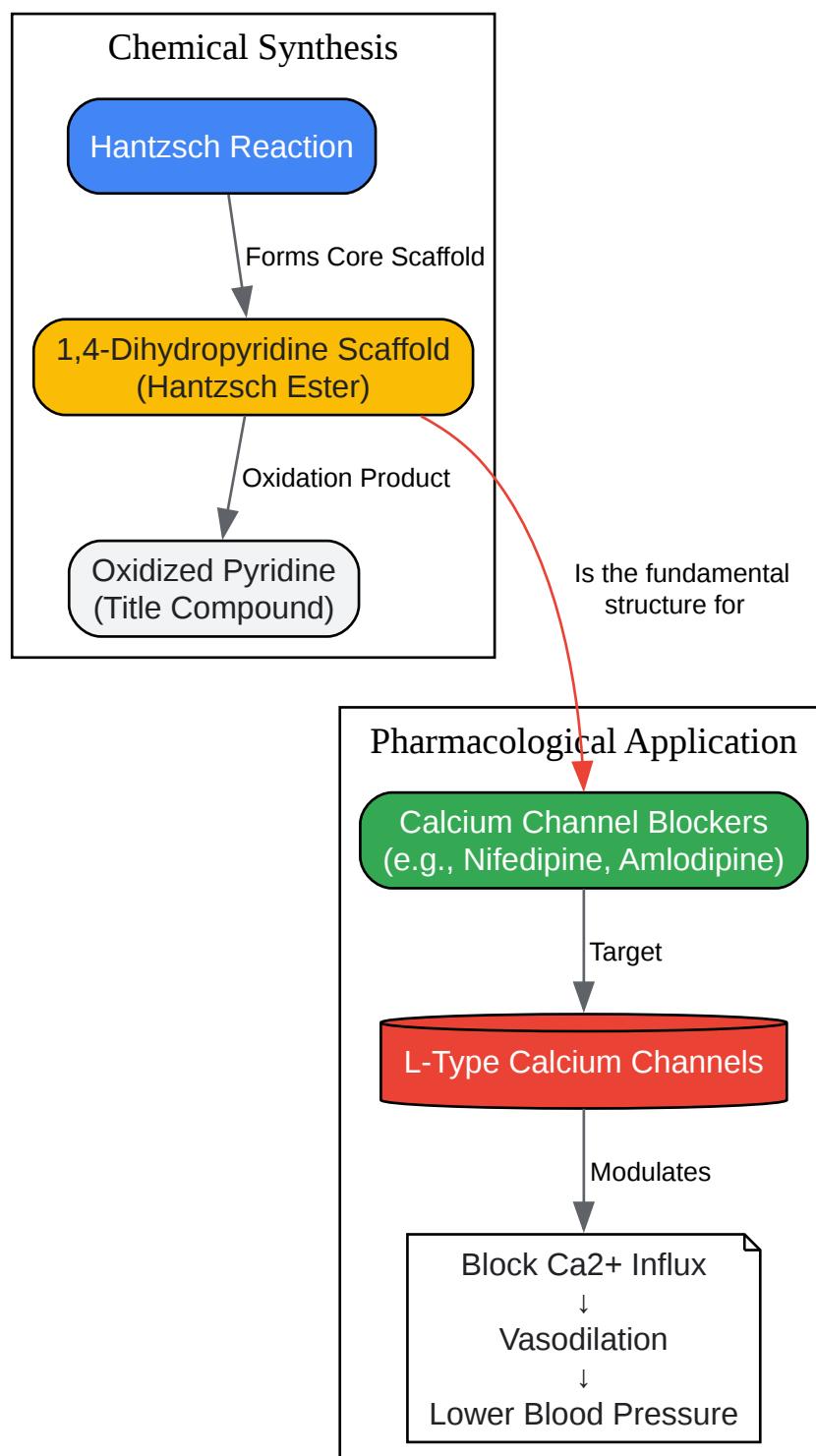
Introduce Precursor

Stage 2: Aromatization (Oxidation)

Oxidizing Agent
(e.g., FeCl₃, HNO₃)

Oxidation Reaction

Diethyl 2,6-dimethyl-
pyridine-3,5-dicarboxylate

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